

Preparation of Methoxy-PMS Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: Methoxy-PMS

Cat. No.: B163039

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Introduction

Methoxy-PMS (1-Methoxyphenazine methosulfate) is a stable electron mediator commonly employed in various biological assays, particularly those involving the reduction of tetrazolium salts like WST-8, MTT, and XTT to their colored formazan products.[1] Its enhanced stability compared to phenazine methosulfate (PMS) makes it a preferred reagent in cell viability, cytotoxicity, and enzyme activity assays.[2][3][4] This document provides a detailed protocol for the preparation of **Methoxy-PMS** stock solutions for use in research and drug development settings.

Chemical Properties and Data

A thorough understanding of the physicochemical properties of **Methoxy-PMS** is crucial for its proper handling and use. The key quantitative data are summarized in the table below for easy reference.

Property	Value	Citations
Full Chemical Name	1-Methoxy-5-methylphenazinium methyl sulfate	[2]
Synonyms	Methoxy-PMS, 1-Methoxy PMS	[5][6]
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₅ S	[7]
Molecular Weight	336.36 g/mol	[7]
Appearance	Dark red to reddish-purple crystalline powder	
Solubility (DMSO)	18 mg/mL (53.51 mM) to 67 mg/mL (199.19 mM) with sonication	[6][7]
Solubility (Water)	1 mg/mL (2.97 mM) to 6.67 mg/mL (19.83 mM) with sonication	[5][8]
Storage (Powder)	-20°C for up to 3 years	[6][7]
Storage (Solution)	-80°C for up to 1 year; -20°C for up to 6 months	[5][7]

Experimental Protocols

Materials

- **Methoxy-PMS** powder
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, deionized, or distilled water
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator (optional, but recommended for higher concentrations)
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 20 mM Methoxy-PMS Stock Solution in DMSO

This protocol describes the preparation of a 20 mM stock solution, a commonly used concentration for subsequent dilution into working solutions for cell-based assays.

- **Pre-weighing Preparation:** Before handling **Methoxy-PMS** powder, ensure you are wearing appropriate PPE. It is recommended to work in a well-ventilated area or a chemical fume hood.
- **Weighing **Methoxy-PMS**:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out 6.73 mg of **Methoxy-PMS** powder into the tube.
- **Solvent Addition:** Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the **Methoxy-PMS** powder.
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be a clear, dark red to reddish-purple color.
- **Sonication (Optional):** For faster dissolution or if any particulate matter remains, sonicate the tube in a water bath for 5-10 minutes.
- **Aliquoting and Storage:** Aliquot the 20 mM **Methoxy-PMS** stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 6 months).^[5]
^[7]

Protocol for Preparing a 3 mM Methoxy-PMS Stock Solution in Water

For applications where DMSO may interfere with the experimental system, a water-based stock solution can be prepared.

- **Pre-weighing Preparation:** Wear appropriate PPE and work in a suitable, well-ventilated space.
- **Weighing **Methoxy-PMS**:** Tare a sterile microcentrifuge tube on an analytical balance. Weigh out 1.01 mg of **Methoxy-PMS** powder into the tube.
- **Solvent Addition:** Add 1.0 mL of sterile, deionized or distilled water to the tube.
- **Dissolution:** Tightly cap the tube and vortex for 2-3 minutes. **Methoxy-PMS** is less soluble in water, so complete dissolution may take longer.
- **Sonication:** To aid dissolution, sonicate the tube in a water bath for 10-15 minutes. Visually inspect to ensure no solid particles remain.
- **Aliquoting and Storage:** Aliquot the 3 mM aqueous stock solution into single-use volumes in sterile, light-protected tubes. Store at -80°C for up to 1 year. It is recommended to use aqueous solutions shortly after preparation for best results.

Application: Use in WST-8 Cell Viability Assay

Methoxy-PMS is a crucial component of the WST-8 cell viability assay, where it acts as an electron mediator between intracellular NAD(P)H and the extracellular WST-8 tetrazolium salt.

[\[1\]](#)

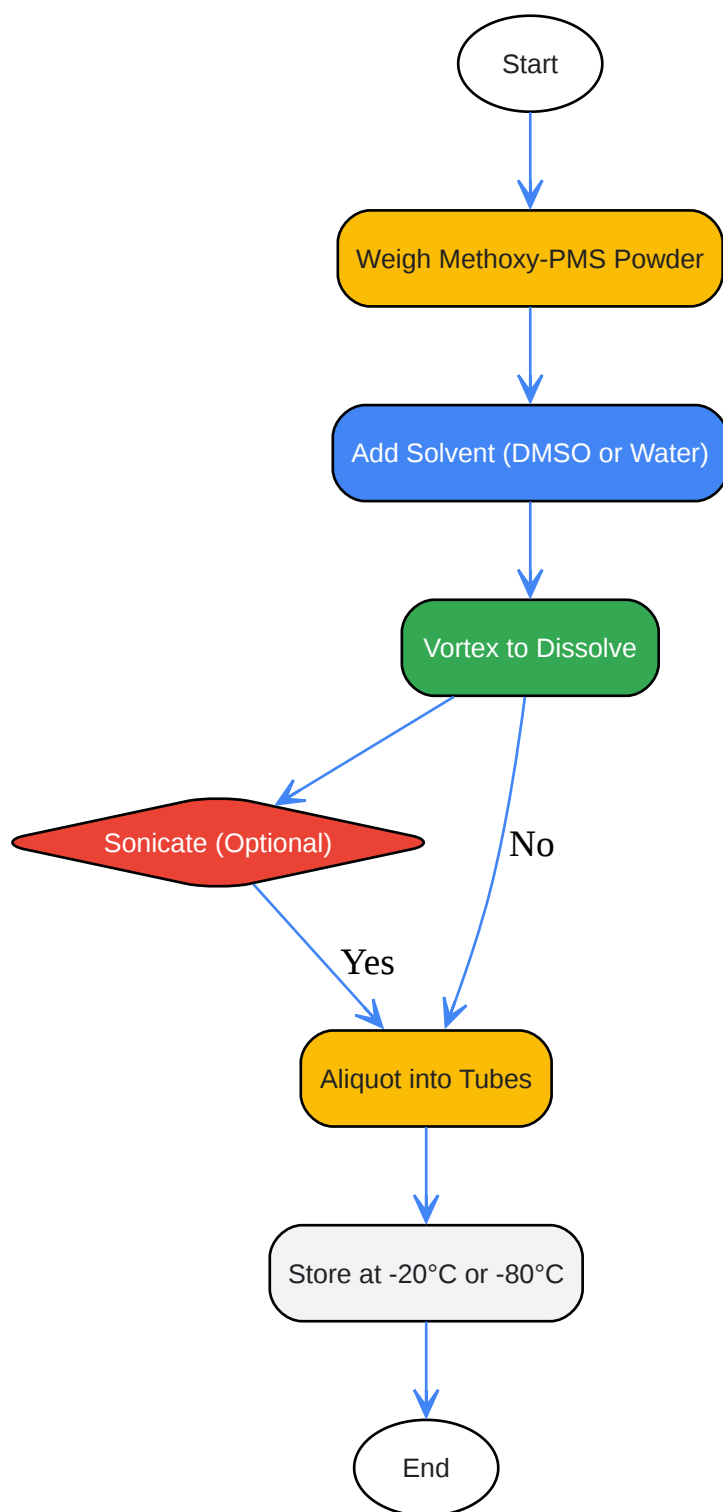
Preparation of WST-8/Methoxy-PMS Working Solution

A typical protocol involves preparing a combined working solution immediately before use. For example, a working solution can be made by mixing a WST-8 solution with a **Methoxy-PMS** solution. A common final concentration of **Methoxy-PMS** in the assay is 0.2 mM.[\[3\]](#) To achieve this, the 20 mM **Methoxy-PMS** stock solution would be diluted 1:100 into the final assay medium containing WST-8.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of **Methoxy-PMS** in a WST-8 assay and the experimental workflow for preparing the stock solution.

Caption: Mechanism of **Methoxy-PMS** in a WST-8 assay.



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Caption: Workflow for **Methoxy-PMS** stock solution preparation.

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